

Review of literature on morpholine-containing compounds

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Compound of Interest

Compound Name: *N*-(3-morpholin-4-ylbutan-2-yl)acetamide

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The Morpholine Pharmacophore: Strategic Integration in Drug Discovery

Executive Summary

The morpholine heterocycle—a six-membered ring containing both amine and ether functionalities at the 1,4-positions—is not merely a structural spacer; it is a "privileged scaffold" in modern medicinal chemistry.^{[1][2][3][4]} Its strategic incorporation is often the turning point in lead optimization, resolving critical liabilities related to aqueous solubility, lipophilicity (LogP), and metabolic clearance.

This technical guide provides a rigorous analysis of the morpholine moiety, moving beyond basic descriptions to explore the causality of its physicochemical effects, the mechanisms of its synthesis, and the nuances of its metabolic fate.^[3]

Physicochemical Profiling: The "Oxygen Effect"

The utility of morpholine stems from the electronic interplay between the oxygen and nitrogen atoms. Unlike piperidine, the oxygen atom in morpholine exerts a strong electron-withdrawing inductive effect (-I) on the nitrogen.^[5]

Mechanistic Impact:

- **Basicity Modulation:** The -I effect lowers the of the conjugate acid by approximately 2–3 log units compared to piperidine. This ensures that at physiological pH (7.4), a significant fraction of the molecule remains un-ionized, facilitating membrane permeability, while still maintaining enough ionization for solubility.
- **Solubility:** The ether oxygen acts as a hydrogen bond acceptor, significantly lowering the LogP and enhancing aqueous solubility without the need for introducing high-molecular-weight solubilizing groups.

Table 1: Comparative Physicochemical Metrics

Feature	Piperidine	Morpholine	Medicinal Chemistry Implication
Structure	Cyclic amine ()	Cyclic ether-amine ()	Oxygen introduction alters polarity.
(Conj. Acid)	~11.2	~8.3	Morpholine is less basic; less likely to be trapped in lysosomes (lysosomotropism).
LogP	~-0.84	~ -0.86	Morpholine lowers lipophilicity, reducing non-specific binding.
H-Bond Acceptors	1 (N)	2 (N, O)	Additional H-bond vector improves water solubility.[6]
Metabolic Risk	High (Oxidation/Ring opening)	Moderate (Stable, but watch for bioactivation)	Morpholine is often used to block metabolic "soft spots."

Synthetic Architecture: N-Arylation Protocols

While alkylation is possible, the most robust method for introducing morpholine onto an aromatic drug core is the Buchwald-Hartwig Amination. This palladium-catalyzed cross-coupling is superior to

when the aryl partner lacks strong electron-withdrawing groups.

Protocol: Pd-Catalyzed N-Arylation of Morpholine

This protocol is designed for high reproducibility in a drug discovery setting.

Reagents:

- Substrate: Aryl halide (Ar-Cl or Ar-Br).[\[1\]](#)
- Amine: Morpholine (1.2 equiv).
- Catalyst Source:
(1.0 mol%) or
.
- Ligand: XPhos or BINAP (Use XPhos for steric bulk/chlorides).
- Base:
(Sodium tert-butoxide) (1.4 equiv).
- Solvent: Toluene or Dioxane (Anhydrous).

Step-by-Step Methodology:

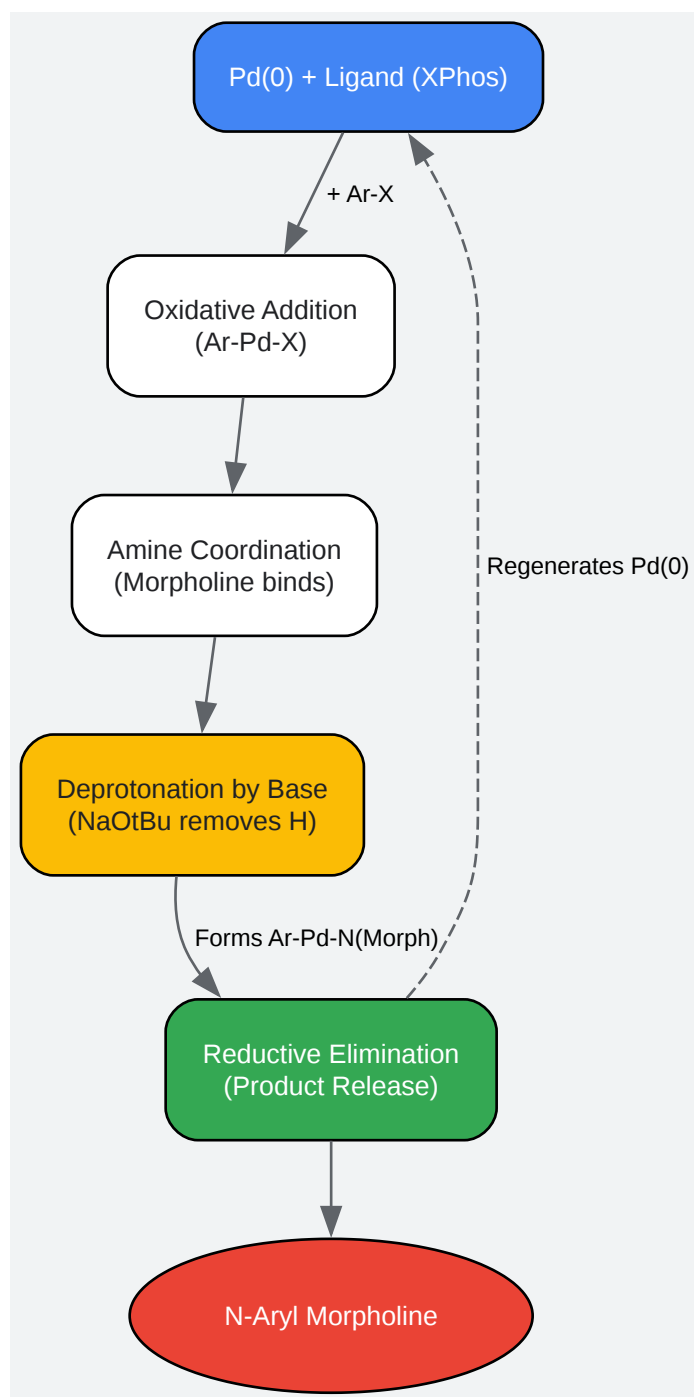
- Inert Environment: Flame-dry a reaction vial and purge with Argon. Oxygen is the enemy of the Pd(0) catalytic cycle.
- Pre-complexation: Add

and XPhos to the vial. Add solvent (e.g., 5 mL Toluene) and stir at room temperature for 5 minutes. Why? This generates the active catalytic species

in situ.

- Substrate Addition: Add the Aryl halide, Morpholine, and [ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">](#)
.
- Thermal Activation: Seal the vial and heat to 100°C for 4–12 hours. Monitor via LC-MS.
- Workup: Cool to RT. Filter through a Celite pad (removes Pd black). Dilute with EtOAc, wash with water/brine. Dry over
.
- Purification: Flash column chromatography. Morpholine derivatives are polar; typical eluents are DCM:MeOH or Hexane:EtOAc.

Visualizing the Catalytic Cycle



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Caption: The Buchwald-Hartwig catalytic cycle. The base-mediated deprotonation step is critical for forming the Pd-Amido complex prior to reductive elimination.

Metabolic Fate & Safety: The "Structural Alert" Duality

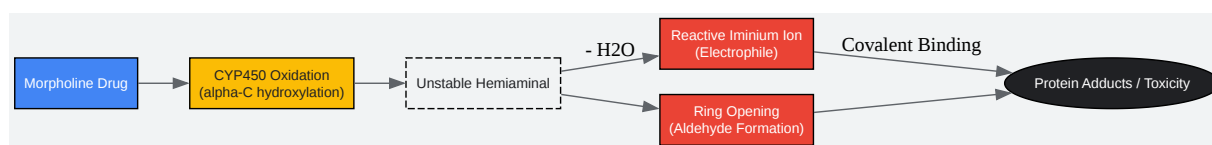
Morpholine is a double-edged sword in metabolism.

- **The Stabilizer:** It is often used to replace unstable alkyl chains or piperidines, blocking CYP450 oxidation at the α -carbon due to the electron-withdrawing oxygen.
- **The Alert:** Under specific conditions, the morpholine ring itself can undergo bioactivation.

Mechanism of Bioactivation: CYP450 enzymes can hydroxylate the morpholine ring at the α -carbon (adjacent to Nitrogen). This forms an unstable hemiaminal, which collapses into a reactive iminium ion or ring-opens to form an aldehyde. These electrophiles can covalently bind to proteins (glutathione trapping), potentially causing idiosyncratic toxicity.

Note: While this is a theoretical risk (seen in some monkey studies), widespread clinical use of morpholine drugs (e.g., Linezolid, Gefitinib) proves it is generally manageable.

Visualizing Metabolic Bioactivation



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Caption: Bioactivation pathway of morpholine. The formation of reactive iminium ions or aldehydes can lead to toxicity if not detoxified by Glutathione (GSH).

Experimental Protocol: Microsomal Stability Assay

To validate the safety of a new morpholine analog, you must assess its metabolic stability early.

[7]

Objective: Determine the intrinsic clearance (

) and identify potential reactive metabolites.

Workflow:

- Preparation: Thaw Liver Microsomes (Human/Rat) on ice.
- Incubation Mix:
 - Test Compound:
(final concentration).
 - Microsomal Protein:
.
 - Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Initiation: Pre-incubate at 37°C for 5 mins. Start reaction by adding NADPH (1 mM final).
- Sampling: At
min, remove aliquots.
- Quenching: Immediately add to ice-cold Acetonitrile containing Internal Standard (IS).
- Trapping Study (Optional but Recommended): To test for the "Structural Alert" (reactive iminium), run a parallel incubation adding KCN (Potassium Cyanide) or GSH (Glutathione).
 - Logic: If you see a +CN adduct (+25 Da) or +GSH adduct in LC-MS, your morpholine is generating reactive metabolites.
- Analysis: Centrifuge samples; analyze supernatant via LC-MS/MS. Plot $\ln(\text{concentration})$ vs. time to determine half-life ().

Therapeutic Case Study: Linezolid

Linezolid (Zyvox) represents the gold standard of morpholine integration.

- Role of Morpholine: It is attached to the fluorophenyl ring.
- Function:
 - Solubility: The morpholine oxygen balances the lipophilicity of the oxazolidinone core.
 - Binding: It fits into the 50S ribosomal subunit pocket.[8]
 - Safety: Despite the "alert" potential, Linezolid is safe, demonstrating that the morpholine ring is not an automatic toxicity liability.

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